

Application Notes and Protocols: FNDR-20123 in Combination Therapy with other Antimalarials

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Compound of Interest

Compound Name: FNDR-20123

Cat. No.: B8144553

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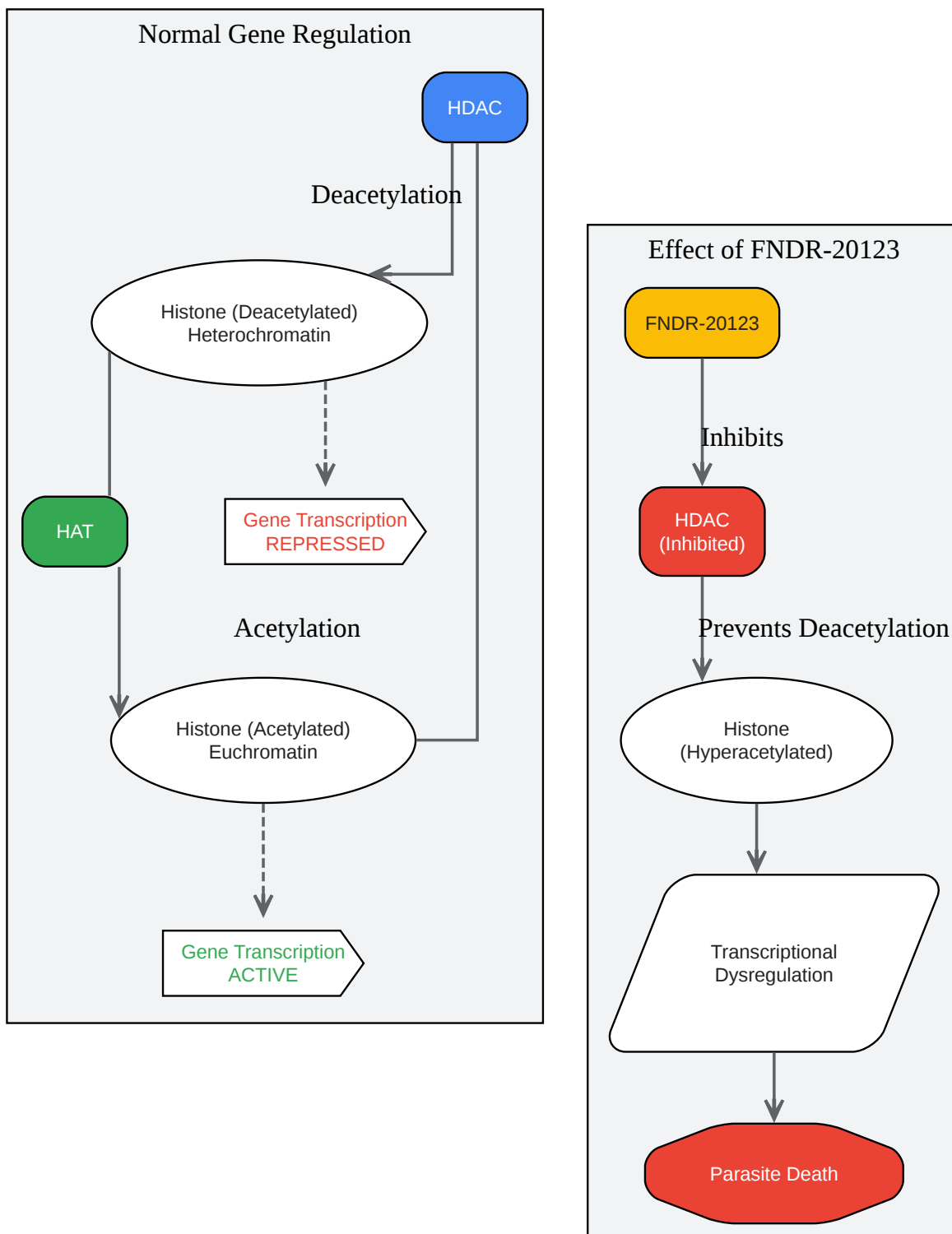
Introduction

The emergence and spread of drug-resistant *Plasmodium falciparum* necessitates the development of novel antimalarial agents with new mechanisms of action. **FNDR-20123** is a first-in-class, orally active histone deacetylase (HDAC) inhibitor that has demonstrated potent activity against multiple life-cycle stages of *P. falciparum*, including drug-resistant strains.[1][2][3] By targeting the parasite's epigenetic machinery, **FNDR-20123** presents a promising new avenue for antimalarial therapy.[2][3]

These application notes provide a summary of the preclinical data for **FNDR-20123** and outline protocols for its investigation, both as a standalone agent and in combination with other antimalarials. The primary rationale for exploring combination therapy is to enhance efficacy, reduce the potential for the development of resistance, and align with the current best practice of artemisinin-based combination therapies (ACTs) for uncomplicated *falciparum* malaria.

Mechanism of Action: HDAC Inhibition

FNDR-20123 functions as a pan-HDAC inhibitor, targeting the histone deacetylase enzymes of both Plasmodium and, to a greater extent, humans. HDACs are crucial for regulating gene expression by removing acetyl groups from histone proteins, leading to chromatin condensation and transcriptional repression. By inhibiting HDACs, **FNDR-20123** is believed to induce hyperacetylation of histones, altering chromatin structure and leading to dysregulated gene expression in the parasite, ultimately resulting in cell death. This epigenetic mechanism is distinct from that of most currently used antimalarials.



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Mechanism of action of **FNDR-20123** as an HDAC inhibitor.

Quantitative Data Summary

The following tables summarize the key quantitative data reported for **FNDR-20123** from preclinical studies.

Table 1: In Vitro Activity of **FNDR-20123** against *P. falciparum*

Parameter	Strain/Stage	IC50 (nM)	Reference
HDAC Inhibition	Plasmodium HDAC	31	
Human HDAC	3		
Asexual Blood Stage	Drug-Sensitive (3D7)	41-42	
Drug-Resistant (Various)	Similar to sensitive strains		
Sexual Stage	Male Gametocytes	190	
Female Gametocytes	>5000		

Table 2: In Vitro Selectivity and Safety Profile of **FNDR-20123**

Parameter	Result	Reference
Human HDAC Isoform Inhibition (IC50)	HDAC1: 25 nM, HDAC2: 29 nM, HDAC3: 2 nM, HDAC6: 11 nM, HDAC8: 282 nM	
Cytotoxicity (HepG2 & THP-1 cells)	Negligible	
hERG Liability	>100 µM	
CYP Isoform Inhibition	>25 µM	

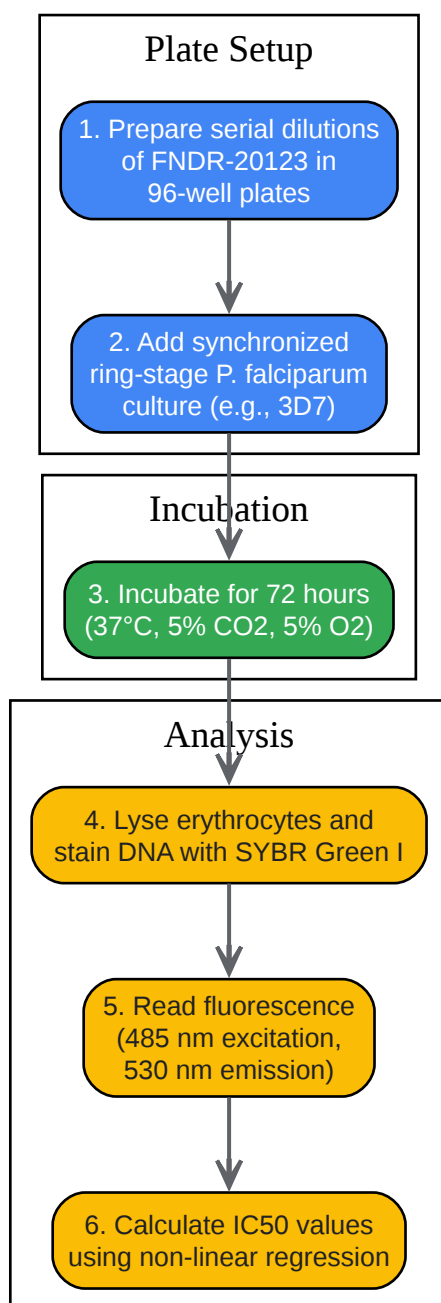
Table 3: In Vivo Efficacy and Pharmacokinetics of **FNDR-20123**

Parameter	Model/Species	Dose	Result	Reference
Efficacy	P. falciparum in SCID mice	10 mg/kg (p.o.)	6.5% parasitemia remaining	
P. falciparum in SCID mice	50 mg/kg (p.o.)	2.57% parasitemia remaining		
Oral Pharmacokinetics	Rat	100 mg/kg	C _{max} = 1.1 µM, T _{1/2} = 5.5 h	

Experimental Protocols

Protocol 1: In Vitro Asexual Blood Stage Antimalarial Assay

This protocol is adapted from methodologies used in the evaluation of **FNDR-20123**.



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Workflow for in vitro antimalarial susceptibility testing.

Objective: To determine the 50% inhibitory concentration (IC₅₀) of **FNDR-20123** against the asexual blood stages of *P. falciparum*.

Materials:

- **FNDR-20123**, dissolved in 100% DMSO.
- *P. falciparum* culture (e.g., 3D7 strain), synchronized to the ring stage.
- Complete culture medium (e.g., RPMI-1640 with L-glutamine, HEPES, hypoxanthine, NaHCO₃, AlbuMAX II, and gentamicin).
- Human erythrocytes (O+).
- 96-well black, clear-bottom microplates.
- SYBR Green I nucleic acid stain.
- Lysis buffer (e.g., Tris buffer with saponin, Triton X-100, and EDTA).
- Fluorescence plate reader.

Methodology:

- **Drug Preparation:** Prepare a 2-fold serial dilution of **FNDR-20123** in complete culture medium in a 96-well plate. Include drug-free wells as negative controls and uninfected erythrocytes as a background control.
- **Parasite Culture Addition:** Add synchronized *P. falciparum* culture (at ~0.5% parasitemia and 2.5% hematocrit) to each well.
- **Incubation:** Incubate the plates for 72 hours in a humidified, gassed chamber (5% O₂, 5% CO₂, 90% N₂) at 37°C.
- **Lysis and Staining:** After incubation, add SYBR Green I lysis buffer to each well. Seal the plates and incubate in the dark at room temperature for 1-2 hours.
- **Fluorescence Reading:** Measure fluorescence using a plate reader with excitation and emission wavelengths of approximately 485 nm and 530 nm, respectively.
- **Data Analysis:** Subtract the background fluorescence of uninfected erythrocytes. Normalize the data to the drug-free control wells (100% growth). Calculate the IC₅₀ value by fitting the dose-response curve to a four-parameter logistic model using appropriate software.

Protocol 2: In Vivo Efficacy Assessment in a Mouse Model

This protocol is based on the SCID mouse model of human *P. falciparum* malaria used for **FNDR-20123** evaluation.

Objective: To evaluate the therapeutic efficacy of **FNDR-20123** in reducing parasitemia in an in vivo model.

Materials:

- **FNDR-20123**, formulated for oral administration.
- SCID (Severe Combined Immunodeficient) mice engrafted with human erythrocytes.
- *P. falciparum* culture for infection.
- Vehicle control (e.g., 100% DMSO or other appropriate vehicle).
- Standard antimalarial drug (e.g., Chloroquine) as a positive control.
- Giemsa stain and microscopy supplies.

Methodology:

- Infection: Inoculate humanized SCID mice intravenously with *P. falciparum*-parasitized erythrocytes (e.g., 2×10^7 infected cells).
- Treatment Initiation: Once parasitemia reaches a predetermined level (e.g., 1-2%), randomize mice into treatment groups (vehicle control, **FNDR-20123** at various doses, positive control).
- Drug Administration: Administer **FNDR-20123** orally (p.o.) once daily for four consecutive days.
- Parasitemia Monitoring: Monitor parasitemia daily by collecting a small volume of tail blood and examining Giemsa-stained thin blood smears under a microscope. Count the number of parasitized red blood cells out of at least 10,000 total red blood cells.

- **Data Analysis:** Calculate the percent reduction in parasitemia for each treatment group relative to the vehicle control group at the end of the treatment period. Monitor for any signs of toxicity, including weight loss or changes in behavior.

Combination Therapy with **FNDR-20123**

While no specific combination studies involving **FNDR-20123** have been published, its unique mechanism of action makes it an attractive candidate for combination therapy. The primary goals of combining **FNDR-20123** with other antimalarials are:

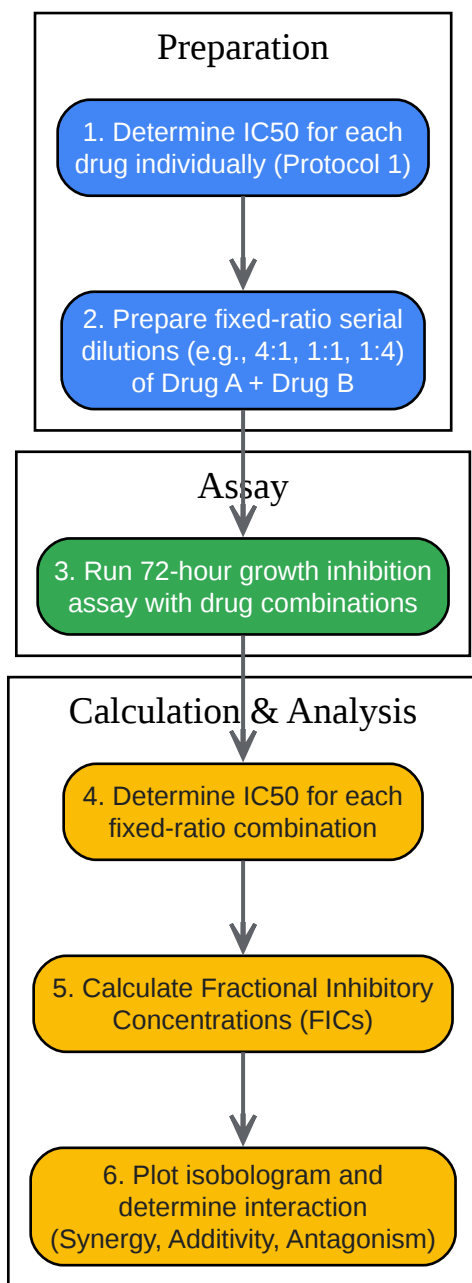
- To achieve synergistic or additive killing of the parasite.
- To target different parasite pathways simultaneously, thereby reducing the likelihood of resistance development.
- To potentially reduce the required dose of one or both drugs, minimizing toxicity.

Rationale for Partner Drug Selection:

- **Artemisinin Derivatives** (e.g., Artemether, Dihydroartemisinin): As the backbone of current first-line therapies, combining a fast-acting artemisinin derivative with **FNDR-20123** could provide rapid parasite clearance while **FNDR-20123** offers a novel mechanism to eliminate remaining parasites.
- **Longer-acting Partners** (e.g., Lumefantrine, Piperaquine): A partner with a longer half-life could provide a sustained prophylactic effect after the initial treatment course, a strategy employed in current ACTs.
- **Drugs with Different Targets:** Combining **FNDR-20123** (epigenetic target) with drugs that inhibit other pathways, such as heme detoxification (e.g., Chloroquine), protein synthesis, or folate synthesis, would exert multi-pronged pressure on the parasite.

Protocol 3: In Vitro Assessment of Antimalarial Drug Combinations

This protocol outlines a method to assess the interaction between **FNDR-20123** and a partner antimalarial in vitro using a fixed-ratio isobologram analysis.



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Logical workflow for in vitro drug combination analysis.

Objective: To determine if the combination of **FNDR-20123** and a partner drug results in a synergistic, additive, or antagonistic effect against *P. falciparum*.

Methodology:

- Individual IC50 Determination: First, determine the IC50 for **FNDR-20123** and the partner drug individually as described in Protocol 1.
- Fixed-Ratio Combination Preparation: Prepare serial dilutions of the two drugs in fixed IC50 ratios (e.g., 4:1, 1:1, 1:4). For a 1:1 ratio, for example, the mixture would contain concentrations of Drug A and Drug B that are equal fractions of their individual IC50s (e.g., $2 \times \text{IC}_{50}$ of A + $2 \times \text{IC}_{50}$ of B, $1 \times \text{IC}_{50}$ of A + $1 \times \text{IC}_{50}$ of B, etc.).
- In Vitro Assay: Perform the asexual blood stage assay as described in Protocol 1 using the fixed-ratio drug combination plates.
- Data Analysis and Interpretation:
 - Calculate the IC50 for each drug combination ratio.
 - Calculate the Fractional Inhibitory Concentration (FIC) for each drug in the combination at the IC50 point:
 - $\text{FIC_A} = (\text{IC}_{50} \text{ of A in combination}) / (\text{IC}_{50} \text{ of A alone})$
 - $\text{FIC_B} = (\text{IC}_{50} \text{ of B in combination}) / (\text{IC}_{50} \text{ of B alone})$
 - Calculate the sum of the FICs (ΣFIC): $\Sigma\text{FIC} = \text{FIC_A} + \text{FIC_B}$.
 - Interpret the ΣFIC :
 - Synergy: $\Sigma\text{FIC} \leq 0.5$
 - Additivity: $0.5 < \Sigma\text{FIC} \leq 4.0$
 - Antagonism: $\Sigma\text{FIC} > 4.0$
 - Isobologram Construction: Plot the FIC_A (y-axis) against the FIC_B (x-axis). A concave curve below the line of additivity indicates synergy, a straight line indicates an additive effect, and a convex curve above the line indicates antagonism.

Conclusion

FNDR-20123 is a promising antimalarial candidate with a novel mechanism of action and potent activity against clinically relevant forms of *P. falciparum*. The protocols provided herein offer standardized methods for its continued investigation. Given the global strategy to combat malaria with combination therapies, evaluating **FNDR-20123** in conjunction with existing antimalarials is a critical next step in its development pathway. Such studies will be essential to determine its potential role in future antimalarial regimens designed to overcome drug resistance.

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